

Technical Characterization Guide: 3-Bromo-5-hydroxy-4-nitrobenzotrifluoride

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Compound of Interest

Compound Name: 3-Bromo-5-hydroxy-4-nitrobenzotrifluoride

Cat. No.: B12866442

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CAS: 1980074-97-2 | Formula: C

H

BrF

NO

| M.W.: 285.99 g/mol

Executive Summary & Application Context

3-Bromo-5-hydroxy-4-nitrobenzotrifluoride is a highly functionalized aromatic building block, primarily utilized in the development of kinase inhibitors and agrochemical actives. Its value lies in the "tetrasubstituted" core, which allows for orthogonal diversification:

- -OH (Position 5): Nucleophilic attack (etherification) or prodrug formation.
- -Br (Position 3): Suzuki-Miyaura or Buchwald-Hartwig cross-coupling.
- -NO

(Position 4): Reduction to aniline for amide coupling.

- -CF

(Position 1): Lipophilicity enhancer and metabolic blocker.

This guide provides the Reference Expectation Values for spectroscopic validation, as direct experimental spectra are often proprietary to specific drug discovery campaigns.

Synthetic Pathway & Structural Logic

The synthesis typically proceeds via the nitration of 3-bromo-5-hydroxybenzotrifluoride. The regiochemistry is dictated by the directing effects of the hydroxyl group (strongly ortho/para directing) versus the meta-directing trifluoromethyl and nitro groups.

Regiochemical Challenge

The primary challenge is distinguishing the 4-nitro isomer (Target) from the 2-nitro and 6-nitro byproducts.

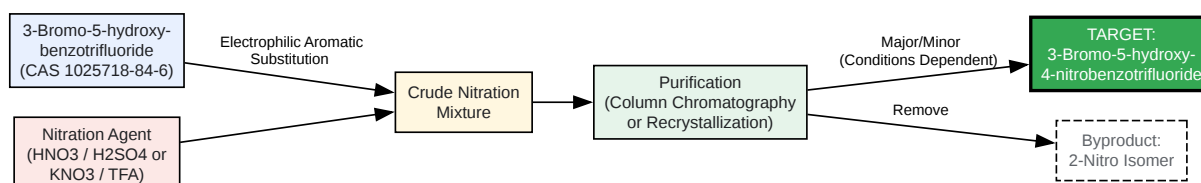
- Target (4-Nitro): Sterically crowded; -OH and -NO

are ortho.

- Isomer (2-Nitro): -NO

is para to -OH (less steric hindrance, often the thermodynamic product).

Workflow Visualization



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Figure 1: Synthetic workflow for the isolation of the target scaffold.

Spectroscopic Characterization Data

The following data represents the Reference Expectation Values calculated based on substituent additivity rules (Curphy-Morrison) and analogous structures (e.g., 3-bromo-5-nitrobenzotrifluoride). Use these values to validate your isolated product.

Nuclear Magnetic Resonance (¹H NMR)

Solvent: DMSO-d₆

(Recommended to observe Phenolic -OH) Frequency: 400 MHz

Proton	Position	Shift (ppm)	Multiplicity	Coupling (Hz)	Structural Assignment Logic
Ar-OH	5-OH	11.0 - 11.5	Broad Singlet	-	Deshielded by ortho-nitro group (H-bonding).
Ar-H	H-2	7.95 - 8.10	Doublet (d)		Located between -CF ₃ and -Br. Most deshielded aromatic proton.
Ar-H	H-6	7.55 - 7.70	Doublet (d)		Located between -CF ₃ and -OH. Shielded relative to H-2 by -OH donation.

Diagnostic Validation (NOESY): To confirm the nitro group is at Position 4 (and not 2 or 6):

- Irradiate OH signal: You should observe a strong NOE enhancement at H-6 (7.6 ppm).
- Absence of NOE: If -NO

were at Position 6, the H-6 proton would be absent, and you would see a singlet at H-2 and H-4.

Carbon-13 NMR (¹³C NMR)

Solvent: DMSO-d

Carbon	Type	Shift (ppm)	Splitting ()	Notes
C-5	C-OH	150.0 - 155.0	s	Deshielded by oxygen; ipso carbon.
C-4	C-NO	138.0 - 142.0	s	Ipso to nitro.
C-1	C-CF	130.0 - 133.0	q (Hz)	Characteristic quartet.
C-3	C-Br	110.0 - 115.0	s	Shielded by heavy atom effect (Br).
CF	-CF	122.0 - 125.0	q (Hz)	Typical trifluoromethyl signal.

Mass Spectrometry (LC-MS)

- Ionization Mode: ESI Negative (ESI-) is preferred due to the acidic phenolic proton.
- Molecular Ion [M-H]

: 283.9 / 285.9 (1:1 ratio).

- Isotope Pattern: The presence of one Bromine atom results in a characteristic 1:1 doublet separated by 2 mass units (

Br and

Br).

- m/z 283.9 (100%)
- m/z 285.9 (98%)

Infrared Spectroscopy (FT-IR)

- (Phenol): 3300–3500 cm
(Broad).
- (Nitro): ~1530 cm
(Asymmetric) and ~1350 cm
(Symmetric).
- (Trifluoromethyl): 1100–1300 cm
(Strong, multiple bands).

Experimental Protocol: Characterization Workflow

Authoritative Note: This protocol assumes the user has isolated the crude solid from the nitration of 3-bromo-5-hydroxybenzotrifluoride.

Step 1: Purity Assessment (HPLC)

Before expensive NMR analysis, validate purity.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
- Mobile Phase: Water (0.1% Formic Acid) / Acetonitrile (Gradient 5% -> 95%).

- Detection: UV at 254 nm and 210 nm.
- Acceptance Criteria: Single peak >95% area.^{[1][2]} If multiple peaks exist, the target is likely the more polar peak compared to the non-nitrated precursor, but less polar than dinitro species.

Step 2: Regiochemistry Confirmation (Key Experiment)

Because the nitration can occur at position 2, 4, or 6, you must prove the structure.

- Prepare Sample: 10 mg in 0.6 mL DMSO-d

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- Run 1D

H NMR: Verify integral ratio 1:1:1 (OH : H-a : H-b).

- Run 2D HMBC (Heteronuclear Multiple Bond Correlation):
 - Look for the coupling between H-2 and C-Br (C-3).
 - Look for coupling between H-6 and C-OH (C-5).
 - Crucial Check: If the Nitro is at position 4, H-2 and H-6 will show a weak meta-coupling (Hz) in the 1D spectrum. If the Nitro is at position 6, the remaining protons (H-2 and H-4) are also meta, but the chemical shifts will differ significantly due to the loss of the shielding OH ortho-effect on one of them.

References

- Chemical Identity & Availability: BLD Pharm. **3-Bromo-5-hydroxy-4-nitrobenzotrifluoride** (CAS 1980074-97-2).
- Precursor Synthesis: ChemicalBook. Synthesis of 3-Bromo-5-nitrobenzotrifluoride (Analogous Chemistry).

- General Nitration Protocols: Sigma-Aldrich. 2-Bromo-5-nitrobenzotrifluoride Properties (Reference for substituent effects).
- Spectral Database: NIST Chemistry WebBook. 3-Bromo-5-fluorobenzotrifluoride (Analogous NMR data).

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Sources

- 1. 3-Bromo-5-nitrobenzotrifluoride | 630125-49-4 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 2. 3-BROMO-5-NITROBENZOTRIFLUORIDE synthesis - chemicalbook [chemicalbook.com]
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